

What are the physical and chemical properties of Nitrosonium hexafluorophosphate

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Compound of Interest

Compound Name: Nitrosonium hexafluorophosphate

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Nitrosonium Hexafluorophosphate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the physical and chemical properties of **nitrosonium hexafluorophosphate** (NOPF₆), a versatile and reactive inorganic compound. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development and other advanced scientific fields.

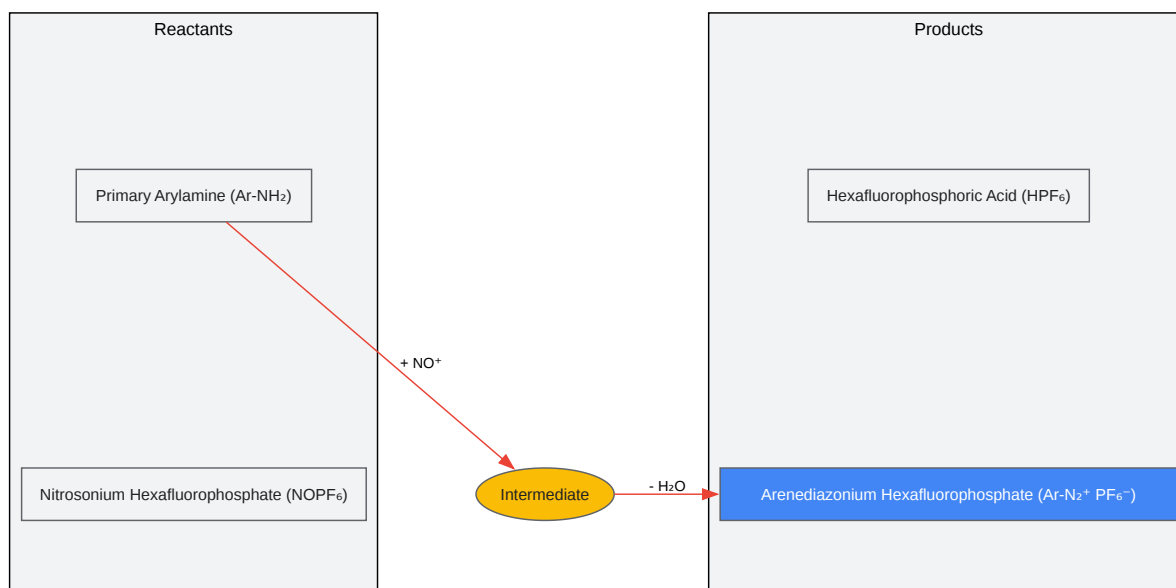
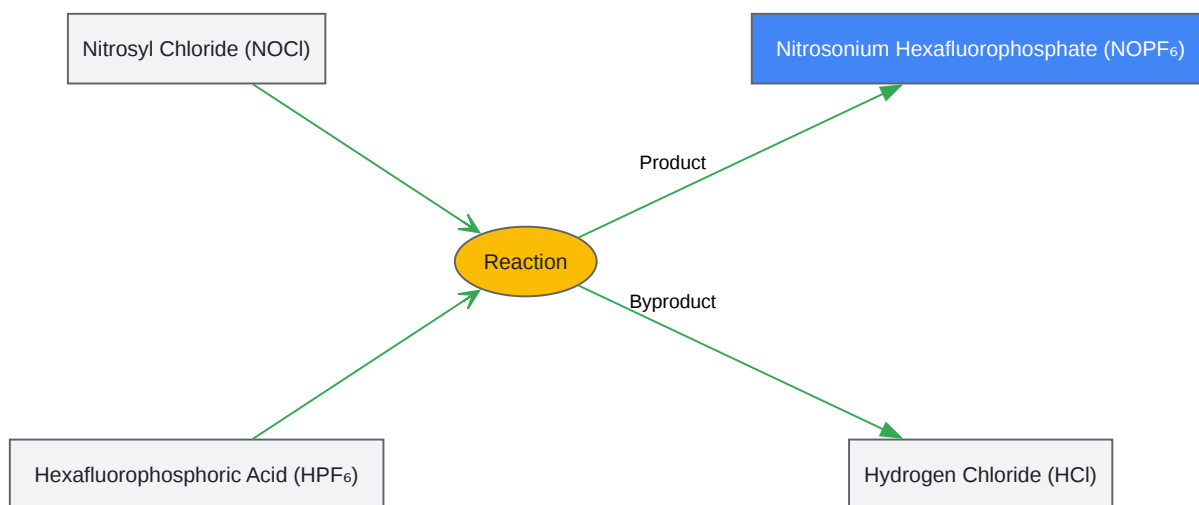
Core Physical and Chemical Properties

Nitrosonium hexafluorophosphate is a colorless to white crystalline solid. It is notably sensitive to moisture and should be handled under anhydrous conditions to prevent decomposition.^[1] While certain physical properties such as melting point, boiling point, and density are not definitively established in the literature, key identification and solubility characteristics are well-documented.

Property	Value
Molecular Formula	F ₆ NOP
Molecular Weight	174.97 g/mol
Appearance	Colorless or white crystals
Solubility	Soluble in acetonitrile.[1]
Moisture Sensitivity	Hygroscopic; reacts with water.[1]

Synthesis of Nitrosonium Hexafluorophosphate

The synthesis of **nitrosonium hexafluorophosphate** typically involves the reaction of a nitrosyl halide, such as nitrosyl chloride (NOCl), with a hexafluorophosphate source. A generalized reaction pathway is illustrated below.



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References

- 1. echemi.com [echemi.com]
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